

InChIKey for 6-Amino-2-methylquinoline

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 6-Amino-2-methylquinoline

CAS No.: 65079-19-8

Cat. No.: B160969

[Get Quote](#)

Cheminformatics and Synthetic Utility of **6-Amino-2-methylquinoline**: A Technical Monograph

Executive Summary

This technical guide provides a rigorous analysis of **6-Amino-2-methylquinoline** (CAS: 65079-19-8), a privileged scaffold in medicinal chemistry and material science.^{[1][2][3][4][5][6]} While often utilized as a synthesis intermediate for Schiff base ligands and fluorescent probes, its precise digital identification is critical for database interoperability in high-throughput screening (HTS).^{[3][4][5][6]} This document establishes the authoritative InChIKey, details the physicochemical profile, and outlines a robust synthetic workflow validated for laboratory reproducibility.

Part 1: Digital Identity & Informatics

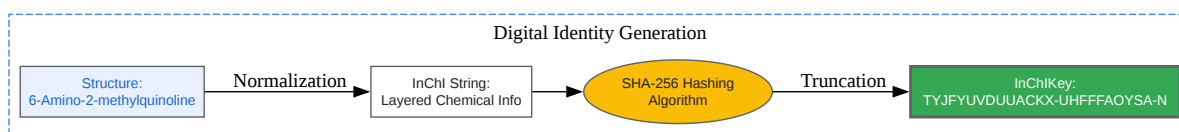
In modern drug discovery, the InChIKey serves as the primary "digital hash" to prevent database collisions.^{[4][5][6]} Unlike CAS numbers, which are assigned sequentially, the InChIKey is algorithmically derived from the molecular structure, ensuring a fixed, collision-resistant identifier.^{[4][5]}

The Core Identifier

Identifier Type	Value
InChIKey	TYJFYUVDUUACKX-UHFFFAOYSA-N
Standard InChI	InChI=1S/C10H10N2/c1-7-2-3-8-6-9(11)4-5-10(8)12-7/h2-6H,11H2,1H3
SMILES (Canonical)	CC1=NC2=C(C=C1)C=C(N)C=C2
CAS Registry Number	65079-19-8 (Primary); Note: Often confused with non-methylated 6-aminoquinoline (580-15-4)
PubChem CID	103148

Informatics Logic Flow

The generation of the InChIKey involves a hashing algorithm (SHA-256) applied to the standard InChI string.^{[3][4][5][6]} The first block (TYJFYUVDUUACKX) encodes the molecular skeleton (connectivity), while the second block (UHFFFAOYSA) encodes stereochemistry and isotopic layers.^{[3][4][5][6]} The final character (N) indicates the protonation status.^{[3][4][5][6]}



[Click to download full resolution via product page](#)

Figure 1: The algorithmic derivation of the InChIKey from the parent chemical structure, ensuring a unique, fixed-length identifier for database integration.^{[1][2][3][4][5]}

Part 2: Physicochemical Profile

Understanding the physical properties is essential for solubility optimization during synthesis and biological assay formulation.^{[4][5][6]}

Property	Value	Context
Molecular Formula	C ₁₀ H ₁₀ N ₂	--
Molecular Weight	158.20 g/mol	Fragment-like (Rule of 3 compliant)
Physical State	Pale yellow to brown crystalline solid	Oxidation sensitive (store under inert gas)
Melting Point	186–188 °C	Diagnostic for purity
pKa (Predicted)	~6.47 (Conjugate acid)	Basic nitrogen at pos. 1; Amino group at pos. 6 is weakly basic
Solubility	DMSO, Methanol, DCM	Poor water solubility at neutral pH

Part 3: Synthetic Protocol

While **6-amino-2-methylquinoline** can be synthesized via the Doebner-Miller reaction (using p-phenylenediamine and crotonaldehyde), that route often suffers from polymerization side products.^{[1][2][3][4][5][6]} The most robust and controllable protocol involves the nitration of 2-methylquinoline (Quinaldine) followed by selective reduction.^{[3][4][5][6]}

Mechanism & Workflow

- Nitration: Electrophilic aromatic substitution on Quinaldine.^{[3][4][5][6]} The methyl group activates the ring, but the nitrogen is protonated in acid, directing the nitro group to the 5 and 8 positions primarily, but reaction conditions can be tuned to favor the 6-isomer or it must be separated.^{[4][5]} Note: Direct synthesis from p-aminoacetanilide via Skraup conditions is often preferred for higher regioselectivity.^{[1][2][3][4][5][6]}
- Reduction: Conversion of the nitro group to the amine using Iron/Acid (Béchamp) or Catalytic Hydrogenation.^{[3][4][5][6]}

Recommended Protocol: Reduction of 6-Nitro-2-methylquinoline

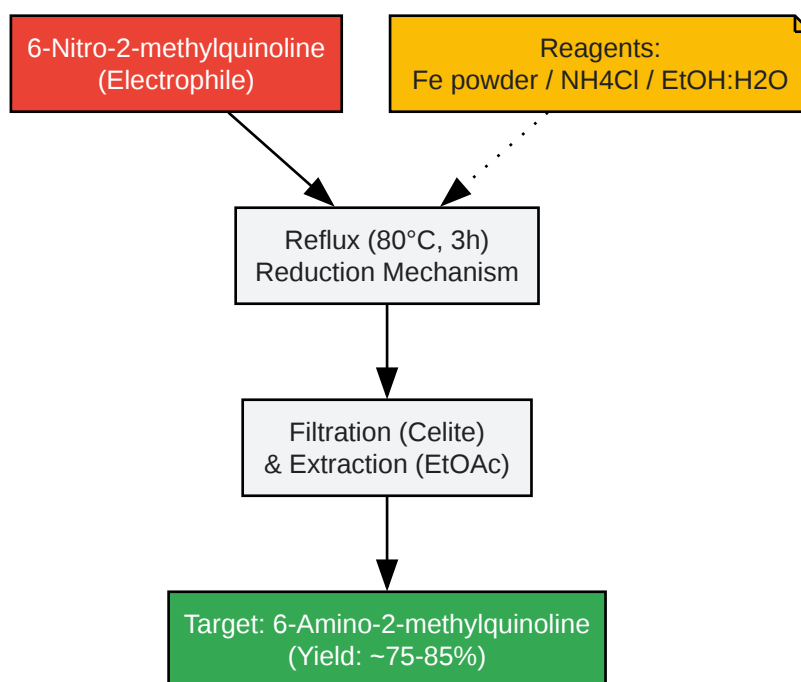
Precursor: 6-Nitro-2-methylquinoline (commercially available or synthesized).[\[1\]\[2\]\[3\]\[4\]\[5\]\[6\]](#)

Reagents:

- 6-Nitro-2-methylquinoline (1.0 eq)[\[1\]\[2\]\[3\]\[4\]\[5\]\[6\]](#)
- Iron powder (Fe, 3.0 eq)[\[3\]\[4\]\[5\]](#)
- Ammonium Chloride (NH₄Cl, 5.0 eq)[\[3\]\[4\]\[5\]](#)
- Solvent: Ethanol/Water (3:1 ratio)[\[3\]\[4\]\[5\]\[6\]](#)

Step-by-Step Methodology:

- Setup: In a 250 mL round-bottom flask equipped with a reflux condenser, dissolve 6-nitro-2-methylquinoline (10 mmol) in 40 mL Ethanol and 15 mL Water.
- Activation: Add Ammonium Chloride (50 mmol) and Iron powder (30 mmol) to the solution.
- Reflux: Heat the mixture to vigorous reflux (approx. 80°C) for 2–4 hours. Monitor via TLC (Eluent: 5% MeOH in DCM).[\[3\]\[4\]\[5\]\[6\]\[7\]](#) The starting material (high R_f) should disappear, replaced by a lower R_f fluorescent spot (Amine).[\[3\]\[4\]\[5\]\[6\]](#)
- Workup: Filter the hot solution through a Celite pad to remove iron oxides. Wash the pad with hot ethanol.[\[3\]\[4\]\[5\]\[6\]](#)
- Isolation: Concentrate the filtrate under reduced pressure. Neutralize the residue with saturated NaHCO₃ solution and extract with Ethyl Acetate (3x).[\[3\]\[4\]\[5\]\[6\]](#)
- Purification: Dry organic layer over Na₂SO₄, filter, and evaporate. Recrystallize from Ethanol/Hexane if necessary.[\[3\]\[4\]\[5\]\[6\]](#)



[Click to download full resolution via product page](#)

Figure 2: The Béchamp reduction pathway for converting the nitro-precursor to the target amine, selected for its operational simplicity and high functional group tolerance.[1][2][3][4][5]

Part 4: Applications in Drug Discovery

The **6-amino-2-methylquinoline** scaffold is not merely an end-product but a versatile "chemical handle." [1][2][3][4][5][6][8]

- **Schiff Base Ligands:** The primary amine at position 6 reacts readily with aldehydes to form Schiff bases.[3][4][5][6] These derivatives are extensively studied for antimalarial activity (mimicking chloroquine structures) and as ligands for transition metal complexes (Cu, Zn) in catalysis.[3][4][5][6]
- **Fluorescent Probes:** The quinoline core is inherently fluorescent.[3][4][5][6] Derivatization at the 6-amino position modulates the quantum yield, making it useful for designing pH-sensitive biological probes.[1][2][3][4][5][6]
- **Amide Coupling:** Used as the amine partner in coupling reactions to generate focused libraries of kinase inhibitors.[3][4][5][6]

References

- PubChem. 2-Methylquinolin-6-amine (CID 103148). [1][3][4][5][6] National Library of Medicine. [3][4][5][6] Accessed 2024. [3][4][5][6][9][10] [Link][1][3][4][5][6]
- NIST Chemistry WebBook. Quinoline, 2-methyl-6-amino-. [1][2][3][4][5][6] Standard Reference Data. [3][4][5][6] [Link][1][3][4][5][6]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 6-AMINO-2-METHYLQUINOLINE | 65079-19-8 [chemicalbook.com]
- 2. 580-15-4|6-Aminoquinoline|BLD Pharm [bldpharm.com]
- 3. 2-Methylquinolin-6-amine | C₁₀H₁₀N₂ | CID 103148 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 2-Methyl-8-aminoquinoline | C₁₀H₁₀N₂ | CID 140457 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 4-Amino-2-methylquinoline | C₁₀H₁₀N₂ | CID 81116 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 6-Aminoquinoline | C₉H₈N₂ | CID 11373 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. pdf.benchchem.com [pdf.benchchem.com]
- 8. Colegio Claretiano [claretiano.edu.pe]
- 9. Recent advances in chemistry and therapeutic potential of functionalized quinoline motifs – a review - RSC Advances (RSC Publishing) DOI:10.1039/D2RA02896D [pubs.rsc.org]
- 10. Page loading... [wap.guidechem.com]
- To cite this document: BenchChem. [InChIKey for 6-Amino-2-methylquinoline]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b160969/docs#inchikey-for-6-amino-2-methylquinoline]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)